

Application Notes and Protocols: Antiviral Efficacy of Dehydroandrographolide Against Influenza Virus

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Compound of Interest

Compound Name: *Dehydroandrographolide*

Cat. No.: *B1139154*

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Introduction

Dehydroandrographolide (DAP), a major diterpenoid lactone isolated from the medicinal plant *Andrographis paniculata*, has demonstrated significant antiviral activity against various strains of the influenza A virus. These application notes provide a comprehensive overview of its efficacy, mechanism of action, and detailed protocols for its evaluation. The information presented is intended to guide researchers in the potential development of DAP as a novel anti-influenza therapeutic.

Mechanism of Action

Dehydroandrographolide exerts its anti-influenza effects through a multi-targeted mechanism that involves both direct antiviral and host-directed activities:

- **Inhibition of Viral Ribonucleoprotein (vRNP) Export:** DAP has been shown to restrain the nuclear export of viral ribonucleoprotein complexes, a critical step in the replication cycle of the influenza virus. This action effectively reduces the production of new viral particles.^{[1][2]}
- **Modulation of Host Immune Response:** The compound significantly reduces the excessive inflammatory response often associated with severe influenza infections. It achieves this by

decreasing the expression of pro-inflammatory cytokines and chemokines, such as TNF- α , IL-6, and CXCL-10, through the inhibition of the NF- κ B and JAK/STAT signaling pathways.[3]

- Inhibition of Apoptosis: DAP can inhibit apoptosis induced by influenza A virus (H5N1) in infected human lung epithelial cells. This effect is mediated through the caspase-9-dependent intrinsic apoptotic pathway, which contributes to its overall antiviral activity.[4][5][6]

Quantitative Data Summary

The antiviral activity of **Dehydroandrographolide** and its derivatives has been quantified across various influenza A virus strains and cell lines. The following tables summarize the key efficacy data from in vitro studies.

Table 1: In Vitro Antiviral Activity of **Dehydroandrographolide** (DAP)

Influenza A Virus Strain	Cell Line	Assay Type	Efficacy Metric	Value	Reference
A/chicken/Hubei/327/2004 (H5N1)	A549	Cytopathic Effect (CPE) Reduction	IC50	5 $\pm$ 1 μ g/mL	[3]
A/duck/Hubei/XN/2007 (H5N1)	A549	Not Specified	Not Specified	Potent Activity	[1]
A/PR/8/34 (H1N1)	A549	Not Specified	Not Specified	Potent Activity	[1]
Various Strains	MDCK	Cytopathic Effect (CPE) Reduction	IC50	38 $\pm$ 1 μ g/mL	[3]

Table 2: In Vitro Antiviral Activity of Andrographolide Derivatives

Compound	Influenza A Virus Strain	Cell Line	Efficacy Metric	Value	Reference
14- α -lipoyl andrographolide (AL-1)	A/Chicken/Guangdong/96 (H9N2)	MDCK	EC50	8.4 μ M	[3]
14- α -lipoyl andrographolide (AL-1)	A/Duck/Guangdong/99 (H5N1)	MDCK	EC50	15.2 μ M	[3]
14- α -lipoyl andrographolide (AL-1)	A/PR/8/34 (H1N1)	MDCK	EC50	7.2 μ M	[3]

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on standard virological assays and can be adapted for the evaluation of **Dehydroandrographolide** and its derivatives.

Cell Viability Assay (MTT Assay)

This assay is crucial to determine the cytotoxicity of the compound and to establish a non-toxic working concentration for subsequent antiviral assays.

Materials:

- Madin-Darby Canine Kidney (MDCK) or Human Lung Adenocarcinoma (A549) cells
- Dulbecco's Modified Eagle Medium (DMEM) with 10% Fetal Bovine Serum (FBS)
- **Dehydroandrographolide** (DAP) stock solution (in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO

- 96-well plates

Protocol:

- Seed MDCK or A549 cells in 96-well plates at a density of 1×10^4 cells/well and incubate for 24 hours at 37°C with 5% CO₂.
- Prepare serial dilutions of DAP in DMEM. The final DMSO concentration should be less than 0.1%.
- Remove the culture medium and add 100 µL of the DAP dilutions to the respective wells. Include a vehicle control (DMSO) and a cell-only control.
- Incubate for 48-72 hours at 37°C with 5% CO₂.
- Add 20 µL of MTT solution to each well and incubate for 4 hours.
- Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the 50% cytotoxic concentration (CC₅₀) from the dose-response curve.

Plaque Reduction Assay

This assay determines the inhibitory effect of the compound on the production of infectious virus particles.

Materials:

- Confluent monolayer of MDCK cells in 6-well plates
- Influenza A virus stock of known titer (PFU/mL)
- DMEM containing TPCK-trypsin (1 µg/mL)
- **Dehydroandrographolide (DAP)**

- Agarose (low melting point)
- Crystal Violet solution

Protocol:

- Wash the confluent MDCK cell monolayers with PBS.
- Infect the cells with influenza virus at a multiplicity of infection (MOI) of 0.01 for 1 hour at 37°C.
- Remove the virus inoculum and wash the cells with PBS.
- Prepare an overlay medium consisting of 2X DMEM with TPCK-trypsin and various concentrations of DAP, mixed with an equal volume of 1.2% low-melting-point agarose.
- Add 2 mL of the overlay medium to each well and let it solidify at room temperature.
- Incubate the plates at 37°C with 5% CO₂ for 48-72 hours until plaques are visible.
- Fix the cells with 4% formaldehyde for 1 hour.
- Remove the agarose overlay and stain the cells with 0.5% crystal violet solution for 10 minutes.
- Wash the plates with water and count the number of plaques.
- Calculate the 50% inhibitory concentration (IC₅₀) by determining the compound concentration that reduces the plaque number by 50% compared to the virus control.

Quantitative Real-Time PCR (qRT-PCR) for Viral Load

This method quantifies the effect of the compound on viral RNA replication.

Materials:

- MDCK or A549 cells
- Influenza A virus

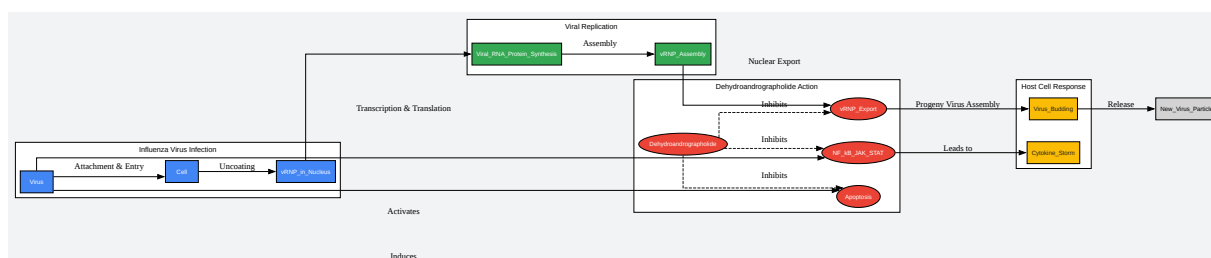
- **Dehydroandrographolide (DAP)**
- RNA extraction kit
- Reverse transcription kit
- qPCR master mix
- Primers and probe specific for a conserved region of the influenza virus genome (e.g., M1 gene)

Protocol:

- Infect cells with influenza virus in the presence or absence of different concentrations of DAP.
- At various time points post-infection (e.g., 8, 16, 24 hours), harvest the cells.
- Extract total RNA from the cells using a commercial RNA extraction kit.
- Synthesize cDNA from the extracted RNA using a reverse transcription kit.
- Perform qPCR using primers and a probe specific for the influenza virus M1 gene. Use a housekeeping gene (e.g., GAPDH) for normalization.
- Calculate the relative viral RNA levels using the $\Delta\Delta C_t$ method.

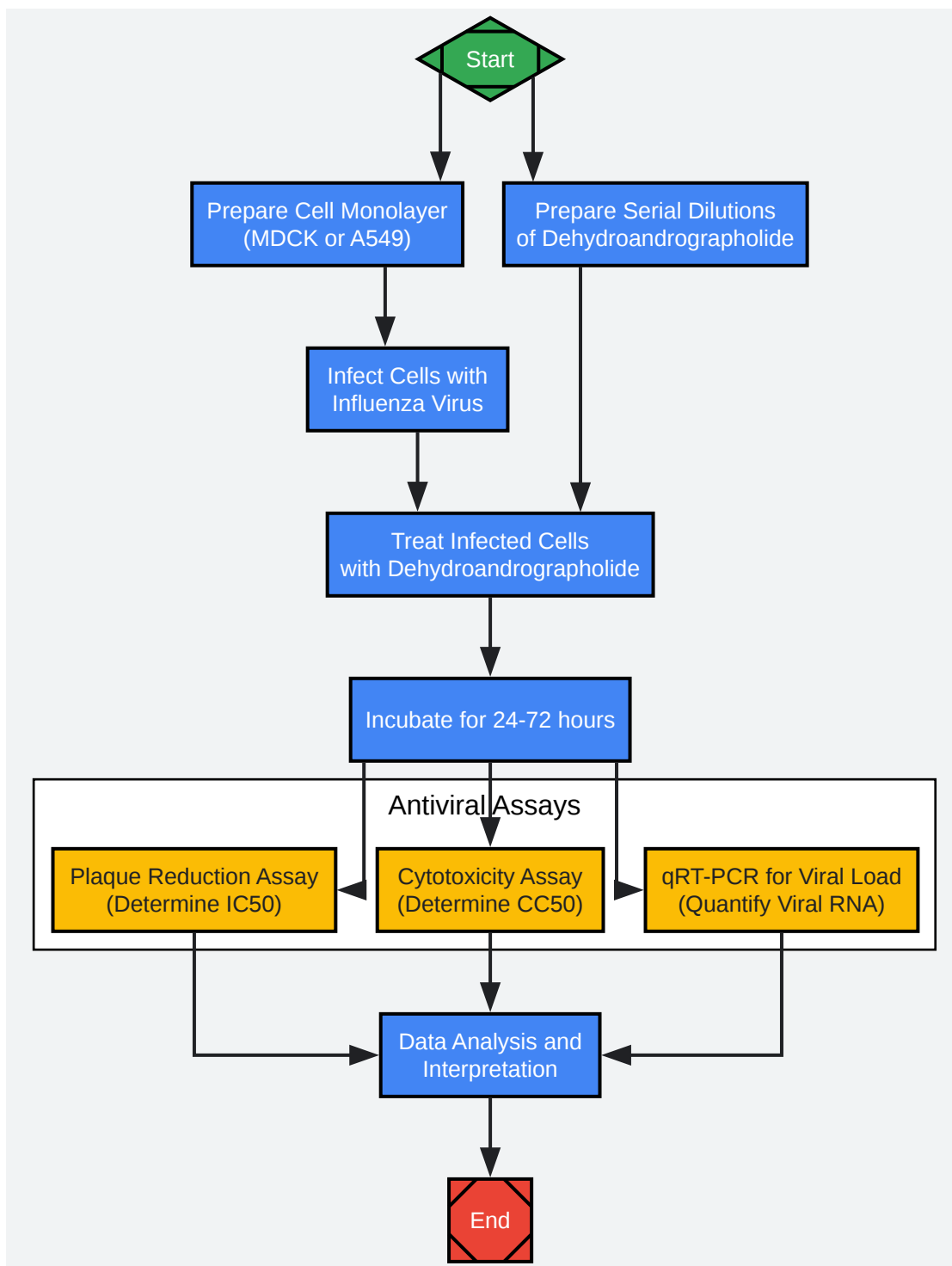
Visualizations

Signaling Pathways and Experimental Workflows



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Caption: Mechanism of action of **Dehydroandrographolide** against influenza virus.



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Caption: General experimental workflow for evaluating antiviral efficacy.

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References

- 1. 14-Deoxy-11,12-dehydroandrographolide exerts anti-influenza A virus activity and inhibits replication of H5N1 virus by restraining nuclear export of viral ribonucleoprotein complexes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. journal.seameotropmednetwork.org [journal.seameotropmednetwork.org]
- 3. Antiviral Activities of Andrographolide and Its Derivatives: Mechanism of Action and Delivery System - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 14-Deoxy-11,12-didehydroandrographolide inhibits apoptosis in influenza A(H5N1) virus-infected human lung epithelial cells via the caspase-9-dependent intrinsic apoptotic pathway which contributes to its antiviral activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. 14-deoxy-11-12-didehydroandrographolide-inhibits-apoptosis-in-influenza-a-h5n1-virus-infected-human-lung-epithelial-cells-via-the-caspase-9-dependent-intrinsic-apoptotic-pathway-which-contributes-to-its-antiviral-activity - Ask this paper | Bohrium [bohrium.com]
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